

Physicochemical Properties of 2-Cyano-N-cyclopropylacetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-cyano-N-cyclopropylacetamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-cyano-N-cyclopropylacetamide**, a molecule of interest in medicinal chemistry and drug development. This document summarizes key quantitative data, details relevant experimental protocols, and presents a logical workflow for its synthesis, serving as a vital resource for researchers engaged in its study and application.

Core Physicochemical Data

The following table summarizes the known and predicted physicochemical properties of **2-cyano-N-cyclopropylacetamide**. It is important to note that while extensive spectroscopic characterization has been performed, specific experimental data for some fundamental properties like melting point and solubility are not readily available in peer-reviewed literature. The data presented herein is a consolidation of information from computational predictions and detailed spectroscopic analyses.

Property	Value	Data Type	Reference/Source
Molecular Formula	C ₆ H ₈ N ₂ O	Calculated	-
Molecular Weight	124.14 g/mol	Calculated	[1] [2]
CAS Number	15029-37-5	Assigned	[1] [3]
Appearance	White flocculent solid	Predicted	ChemicalBook
Boiling Point	363.7 ± 21.0 °C	Predicted	ChemicalBook
Density	1.14 ± 0.1 g/cm ³	Predicted	ChemicalBook
pKa	5.56 ± 0.10	Predicted	ChemicalBook
logP (XlogP)	0.5	Predicted	PubChem [4]
Storage Temperature	2-8°C	General	ChemicalBook

Experimental Protocols

Synthesis of 2-Cyano-N-cyclopropylacetamide

The synthesis of **2-cyano-N-cyclopropylacetamide** is typically achieved through the amidation of a cyanoacetate ester, such as ethyl cyanoacetate, with cyclopropylamine. This reaction is a form of nucleophilic acyl substitution.

Materials:

- Ethyl cyanoacetate
- Cyclopropylamine
- A suitable high-boiling point solvent (e.g., Toluene or Xylene)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Ethanol/water or ethyl acetate/hexane for recrystallization

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine ethyl cyanoacetate (1.0 equivalent) and a suitable solvent such as toluene.
- Addition of Amine: Slowly add cyclopropylamine (1.0-1.1 equivalents) to the stirred solution. The reaction may be mildly exothermic.
- Reaction: Heat the reaction mixture to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete as indicated by TLC, allow the mixture to cool to room temperature.
- Solvent Removal: Remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to yield pure **2-cyano-N-cyclopropylacetamide** as a solid.[5]
- Drying: Dry the purified product under vacuum to remove any residual solvent.

Characterization

The identity and purity of the synthesized **2-cyano-N-cyclopropylacetamide** can be confirmed using a suite of spectroscopic techniques. A comprehensive analysis has been reported, providing a reference for the expected spectral data.[6][7]

Spectroscopic Methods:

- Fourier-Transform Infrared (FT-IR) and FT-Raman Spectroscopy: To identify the characteristic functional groups, such as the C≡N stretch of the nitrile, the C=O stretch of the amide, and N-H vibrations.
- ¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the molecular structure by analyzing the chemical shifts and coupling constants of the hydrogen and carbon atoms.
- UV-Visible (UV-Vis) Spectroscopy: To study the electronic properties of the molecule.

- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.

Synthesis Workflow

The logical flow for the synthesis and purification of **2-cyano-N-cyclopropylacetamide** is depicted in the following diagram.



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Caption: Synthesis workflow for **2-cyano-N-cyclopropylacetamide**.

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